

Essential Safety and Operational Protocols for Handling 2-Bornanone Oxime

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Compound of Interest

Compound Name: 2-Bornanone oxime

Cat. No.: B083146

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For Immediate Reference by Laboratory Personnel

This document provides critical safety and logistical information for the handling and disposal of **2-Bornanone oxime** (CAS No. 13559-66-5). All researchers, scientists, and drug development professionals must adhere to these protocols to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bornanone oxime is a colorless crystalline solid.^[1] While a comprehensive Safety Data Sheet (SDS) with detailed toxicological data is not readily available, precautionary measures are mandatory. The following PPE is required for all personnel handling this compound:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles	Protects eyes from potential splashes or airborne particles.
Hand Protection	Nitrile gloves	Provides a barrier against skin contact.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a fume hood.	Minimizes inhalation of any potential vapors or dust.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Bornanone oxime** is provided below for operational planning.

Property	Value
Molecular Formula	C ₁₀ H ₁₇ NO[1]
Molecular Weight	167.25 g/mol
Appearance	Colorless crystalline solid[1]
Melting Point	110°C[1]
Boiling Point	243°C at 760 mmHg[1]
Flash Point	136.5°C[1]
Vapor Pressure	0.0109 mmHg at 25°C[1]

Safe Handling and Storage

Adherence to the following handling and storage procedures is mandatory to minimize exposure and maintain chemical integrity.

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Ensure all required PPE is correctly worn before handling the compound. Work must be conducted in a designated, well-ventilated area, preferably within a chemical fume hood.
- Weighing and Transfer: Handle **2-Bornanone oxime** as a solid. Use appropriate tools (e.g., spatula) for transfer to minimize dust generation. Avoid direct contact with skin and eyes.
- In Case of Contact:
 - Skin Contact: Do not breathe dust. Avoid contact with skin and eyes.
 - Eye Contact: Avoid contact with skin and eyes.
- Post-Handling: Thoroughly clean the work area after handling is complete. Wash hands and any exposed skin with soap and water.

Storage Plan

- Store in a tightly closed container in a cool, dry place.
- Keep away from incompatible materials.

Disposal Plan

All waste containing **2-Bornanone oxime** must be treated as hazardous waste.

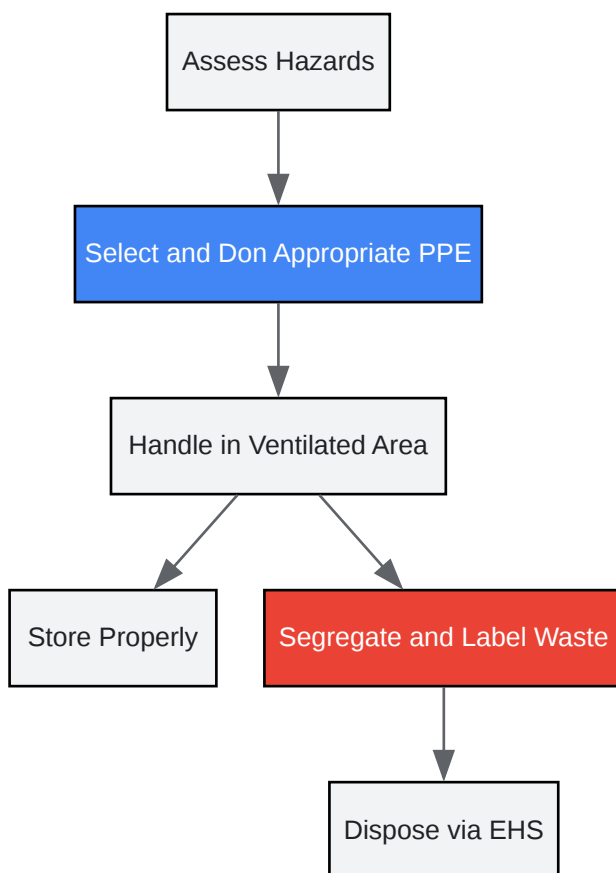
Step-by-Step Disposal Procedure

- Segregation: Collect all materials contaminated with **2-Bornanone oxime** (e.g., gloves, weighing paper, contaminated labware) in a designated, sealed hazardous waste container.
- Labeling: Clearly label the waste container as "Hazardous Waste: **2-Bornanone oxime**" and include the date of accumulation.
- Disposal: Arrange for disposal through the institution's environmental health and safety office, following all local, state, and federal regulations for chemical waste disposal.

Logical Relationship Diagram

The following diagram illustrates the logical flow of safety precautions when working with **2-Bornanone oxime**.

Workflow for Safe Handling of 2-Bornanone Oxime



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Caption: Logical workflow for safe handling of **2-Bornanone oxime**.

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References

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